

Essential Safety and Logistical Information for Handling Perillic Acid (-)

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Compound of Interest

Compound Name: Perillic acid (-)

Cat. No.: B1235221

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **Perillic Acid (-)** is paramount. This document provides immediate, essential guidance on personal protective equipment (PPE), operational procedures, and disposal plans to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

Perillic acid (-) is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Therefore, adherence to appropriate safety protocols is crucial.

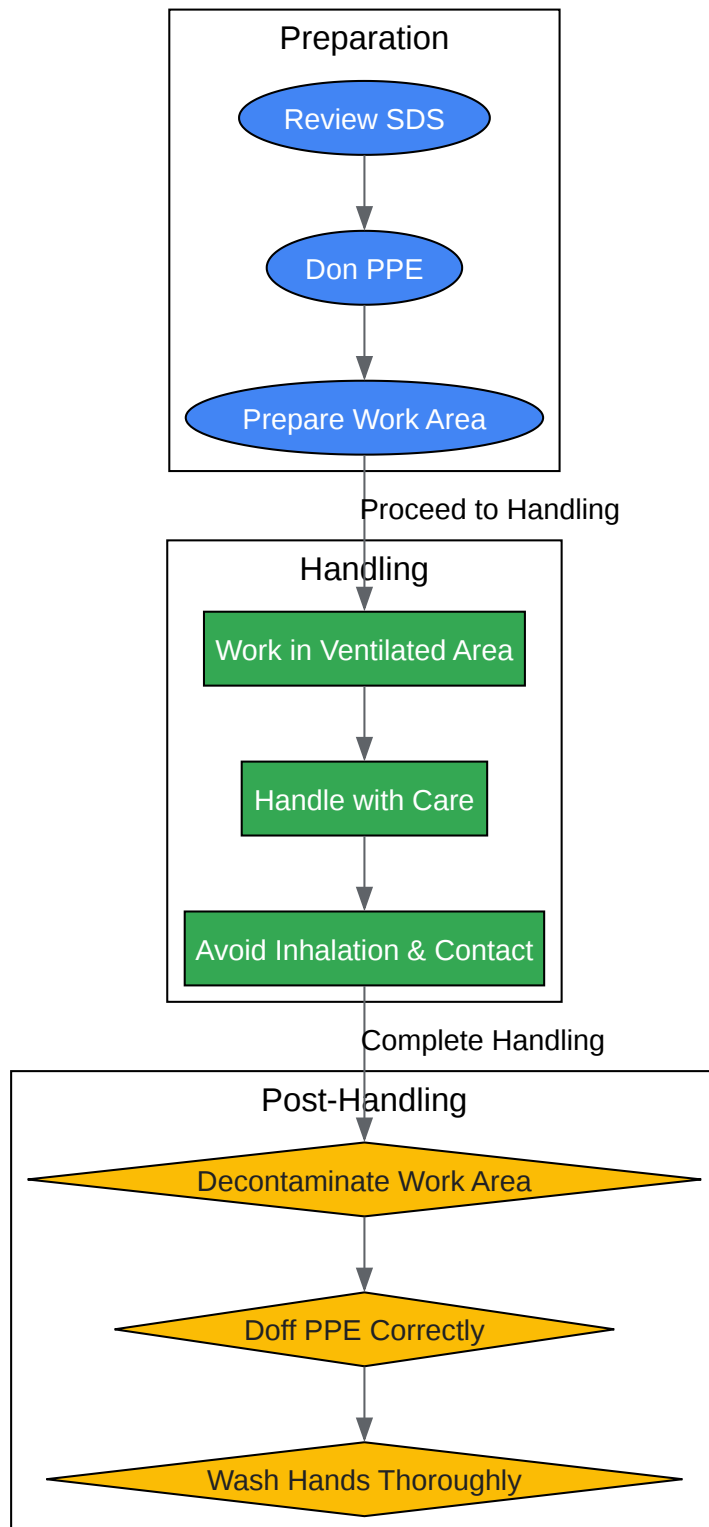
Summary of Required Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn to protect against splashes.
Face Shield	Recommended when there is a significant risk of splashing.	
Skin Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile rubber, neoprene) are required.[3]
Lab Coat	A standard laboratory coat should be worn to protect the skin and clothing.	
Chemical Apron	Recommended over a lab coat for added protection.[4]	
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if ventilation is inadequate or when handling large quantities where dust or aerosols may be generated.
Footwear	Closed-toe Shoes	Required to protect feet from spills.

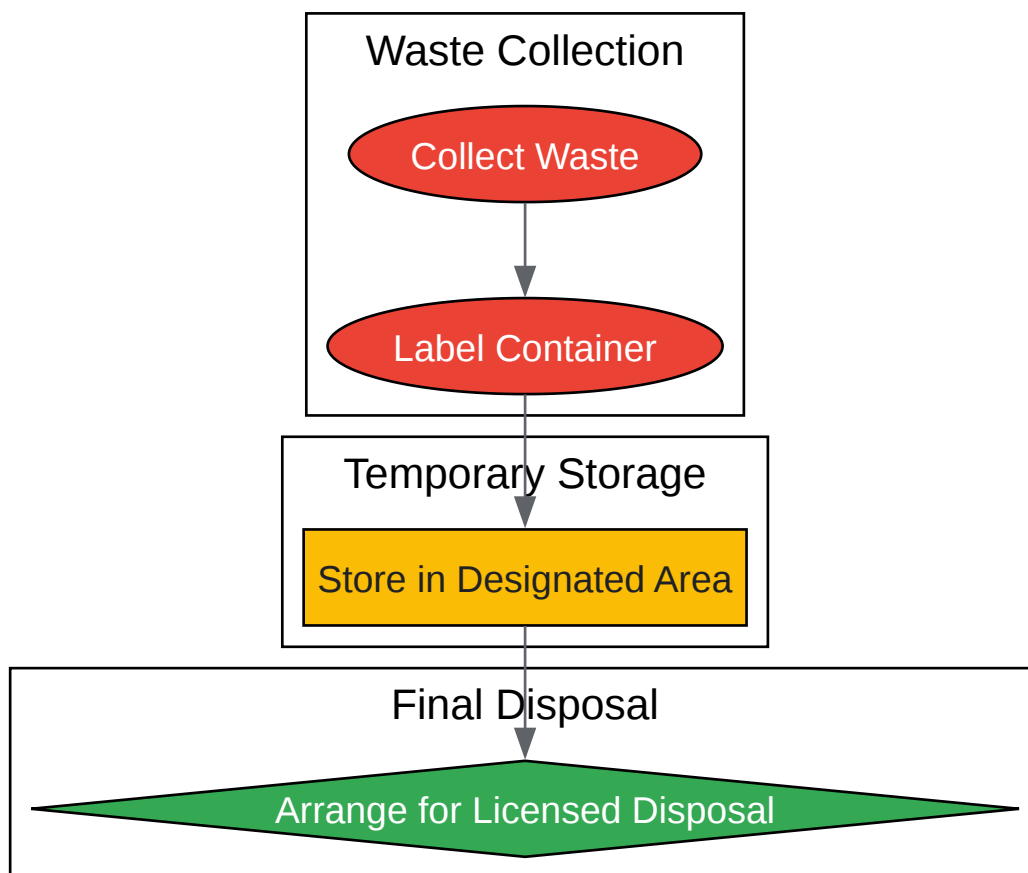
Operational and Handling Plan

A systematic approach to handling **Perillic Acid (-)** minimizes risks. The following workflow outlines the key steps from preparation to post-handling procedures.

Operational Workflow for Handling Perillic Acid (-)



Disposal Plan for Perillic Acid (-)



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